

A Technical Guide to the Photophysical Properties of Pigment Violet 2

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Compound of Interest

Compound Name: *Pigment Violet 2*

Cat. No.: *B1143388*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Pigment Violet 2, also known by its Colour Index name C.I. 45175:1, is a synthetic organic pigment belonging to the xanthene class of dyes. It is prized for its vibrant reddish-purple hue and is utilized in a variety of applications, including printing inks and coatings. While its primary function is as a colorant, understanding its photophysical properties is crucial for optimizing its use in existing applications and exploring its potential in novel areas, including photosensitization and fluorescence-based assays, which are of significant interest to the drug development and life sciences sectors.

This technical guide provides a comprehensive overview of the known photophysical and physicochemical properties of **Pigment Violet 2**. Due to a scarcity of publicly available, detailed photophysical data for **Pigment Violet 2** itself, this guide leverages data from its parent molecule, C.I. Basic Violet 10 (commonly known as Rhodamine B), to infer the properties of its core xanthene chromophore.^{[1][2]}

Physicochemical Properties of Pigment Violet 2

A summary of the key physicochemical properties of **Pigment Violet 2** is presented in Table 1. This data has been compiled from various supplier and chemical database sources.

Property	Value
C.I. Name	Pigment Violet 2
C.I. Number	45175:1
CAS Number	1326-04-1
Chemical Class	Xanthene
Molecular Formula	C ₃₀ H ₃₆ N ₂ O ₃
Molecular Weight	472.62 g/mol
Appearance	Violet powder
Density	1.60 - 1.7 g/cm ³
Heat Resistance	160 °C
Light Fastness	5 (on a scale of 1 to 8)
Oil Absorption	40-55 g/100g
Solubility	Soluble in water and ethanol with a reddish fluorescent solution. [3]

Photophysical Properties

The photophysical properties of **Pigment Violet 2** are dictated by its xanthene core structure. The following data, primarily derived from studies on C.I. Basic Violet 10 (Rhodamine B), provides insight into the expected photophysical behavior of **Pigment Violet 2**. It is important to note that the esterification of Rhodamine B to form **Pigment Violet 2** may lead to slight shifts in the spectral data.

Absorption and Emission Spectra

The absorption and emission spectra of xanthene dyes are characterized by strong absorption in the visible region and significant fluorescence.

- Absorption: C.I. Basic Violet 10 exhibits a strong absorption maximum (λ_{max}) in the green region of the visible spectrum. In ethanol, the absorption maximum is typically observed

between 542 nm and 552 nm.^{[4][5]}

- Emission: Upon excitation, C.I. Basic Violet 10 emits strong orange-red fluorescence. The emission maximum (λ_{em}) in ethanol is around 567 nm.^[6]

Parameter	Wavelength (nm)	Solvent
Absorption Maximum (λ_{max})	542 - 556	Ethanol
Emission Maximum (λ_{em})	567	Ethanol

Quantum Yield and Fluorescence Lifetime

The fluorescence quantum yield (Φ_F) is a measure of the efficiency of the fluorescence process, while the fluorescence lifetime (τ_F) is the average time the molecule spends in the excited state before returning to the ground state.

- Quantum Yield: The quantum yield of C.I. Basic Violet 10 is highly dependent on the solvent environment. In ethanol, reported quantum yields range from 0.49 to 0.68.^{[4][7]}
- Fluorescence Lifetime: The fluorescence lifetime of C.I. Basic Violet 10 is also solvent-dependent. In water, the lifetime is approximately 1.68 ns, while in ethanol, it has been measured to be around 2.72 ns.^{[8][9]}

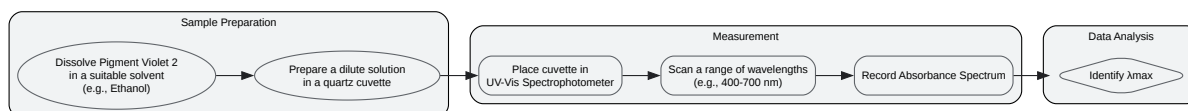
Parameter	Value	Solvent
Fluorescence Quantum Yield (Φ_F)	0.49 - 0.68	Ethanol
Fluorescence Lifetime (τ_F)	~1.68 ns	Water
	~2.72 ns	Ethanol

Experimental Protocols

The characterization of the photophysical properties of **Pigment Violet 2** involves standard spectroscopic techniques. The following outlines the general methodologies.

UV-Visible Absorption Spectroscopy

This technique is used to determine the absorption spectrum and the wavelength of maximum absorption (λ_{max}).

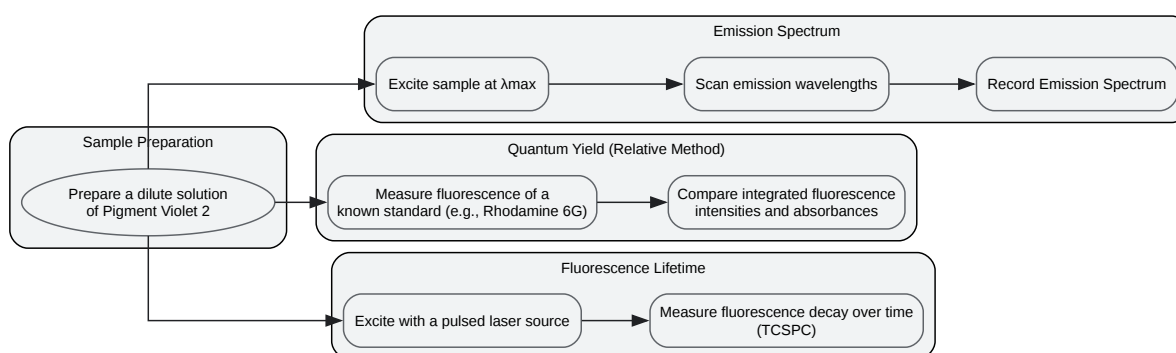


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Workflow for UV-Visible Absorption Spectroscopy.

Fluorescence Spectroscopy

Fluorescence spectroscopy is employed to measure the emission spectrum, quantum yield, and fluorescence lifetime.

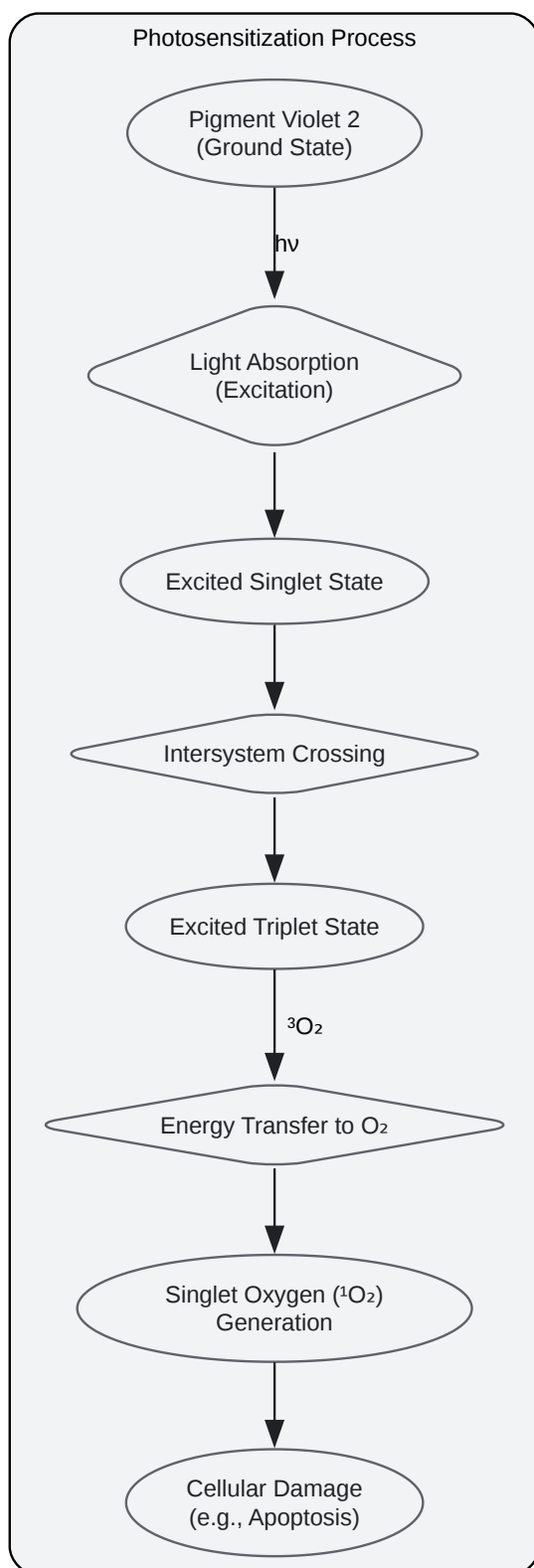


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Workflow for Fluorescence Spectroscopy.

Signaling Pathways and Logical Relationships

Given that **Pigment Violet 2** is primarily an industrial pigment, there is no direct evidence or established research linking it to specific biological signaling pathways in the context of drug development. Its utility in this field would more likely be as a fluorescent tag or a photosensitizer, where its photophysical properties, rather than direct interaction with signaling cascades, are of primary importance. The logical relationship for its potential application as a photosensitizer is outlined below.



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Potential Photosensitization Pathway.

Conclusion

Pigment Violet 2, a xanthene-based colorant, possesses photophysical properties characteristic of this class of dyes, including strong absorption in the visible spectrum and significant fluorescence. While specific, quantitative photophysical data for **Pigment Violet 2** is not extensively documented, the properties of its parent molecule, C.I. Basic Violet 10, provide a valuable framework for understanding its behavior. The data and experimental workflows presented in this guide offer a foundational understanding for researchers and scientists interested in leveraging the photophysical characteristics of **Pigment Violet 2** in various scientific and industrial applications, including those within the realm of drug development. Further detailed characterization of this specific pigment is warranted to fully elucidate its potential in advanced applications.

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